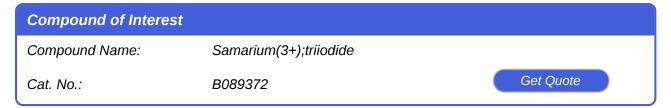


The Crystal Structure of Anhydrous Samarium(III) Iodide: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of anhydrous samarium(III) iodide (SmI₃), a compound of interest in various chemical and materials science applications. This document summarizes its known crystallographic data, details experimental protocols for its synthesis and single-crystal growth, and presents a visual workflow for its structural determination.

Introduction

Anhydrous samarium(III) iodide is an inorganic compound that has garnered attention for its role in organic synthesis and as a precursor for various samarium-based materials.[1] A thorough understanding of its solid-state structure is paramount for elucidating its physical and chemical properties and for the rational design of new materials. Anhydrous SmI₃ is known to exist in at least two polymorphic forms: a rhombohedral structure, which is the most commonly cited, and a tetragonal modification.[1]

Crystallographic Data

The crystallographic data for the two known polymorphs of anhydrous samarium(III) iodide are summarized below. The rhombohedral form is isostructural with bismuth(III) iodide (Bil₃).

Rhombohedral Polymorph



The most stable and commonly encountered form of anhydrous samarium(III) iodide adopts a rhombohedral crystal structure of the Bil₃ type.[1]

Crystallographic Parameter	Value
Crystal System	Trigonal
Space Group	R-3
Pearson Symbol	hR8
Structure Type	Bil₃

Note: Specific lattice parameters and atomic coordinates for the rhombohedral form of SmI₃ are not readily available in the reviewed literature. The data presented is based on its established isostructural relationship with BiI₃.

Tetragonal Polymorph

A tetragonal modification of anhydrous samarium(III) iodide has also been reported.[1]

Crystallographic Parameter	Value
Crystal System	Tetragonal
a	13.964(8) Å
С	14.223(10) Å

Note: Further details on the space group and atomic coordinates for the tetragonal polymorph are not fully documented in the available literature.

Experimental Protocols

The following sections outline the methodologies for the synthesis of anhydrous samarium(III) iodide powder and the subsequent growth of single crystals suitable for X-ray diffraction analysis.

Synthesis of Anhydrous Samarium(III) Iodide Powder



Anhydrous SmI₃ powder can be synthesized through the direct reaction of samarium metal with iodine.[2]

Materials and Equipment:

- Samarium metal powder
- Iodine (solid)
- Anhydrous tetrahydrofuran (THF)
- Inert atmosphere glovebox or Schlenk line
- · Reaction flask with a magnetic stirrer
- · Heating mantle

Procedure:

- Inside an inert atmosphere glovebox, add samarium metal powder to a dry reaction flask equipped with a magnetic stir bar.
- · Add a stoichiometric amount of solid iodine to the flask.
- Add anhydrous THF to the flask to act as a solvent.
- Seal the flask and remove it from the glovebox (if using a Schlenk line, ensure the flask is under an inert atmosphere).
- Stir the reaction mixture at room temperature. The reaction is typically vigorous and proceeds to completion to yield a solution or slurry of samarium(III) iodide.
- To obtain the anhydrous powder, the solvent must be removed under vacuum, and the resulting solid should be gently heated to ensure all solvent is evaporated.

Single Crystal Growth of Anhydrous Samarium(III) Iodide



The growth of single crystals of anhydrous lanthanide halides can be achieved by the slow cooling of a melt.

Materials and Equipment:

- Anhydrous samarium(III) iodide powder
- Quartz or Vycor ampoule
- Tube furnace with programmable temperature control
- Vacuum line

Procedure:

- Place the anhydrous Sml₃ powder into a clean, dry quartz or Vycor ampoule.
- Evacuate the ampoule using a vacuum line and seal it under vacuum.
- Place the sealed ampoule in a tube furnace.
- Heat the furnace to a temperature above the melting point of SmI₃ (approximately 850 °C).[2]
- Once the Sml₃ is completely molten, slowly cool the furnace to room temperature over a
 period of several hours to days. A slow cooling rate is crucial for the formation of large, highquality single crystals.
- Once at room temperature, the ampoule can be carefully broken to extract the crystalline mass, from which single crystals can be selected.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and structural characterization of anhydrous samarium(III) iodide.

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